

"tridocosyl phosphite CAS number and molecular weight"

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Compound of Interest

Compound Name: *Tridocosyl phosphite*

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Tridocosyl Phosphite: A Technical Guide

Authored for Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **tridocosyl phosphite**, a compound more accurately identified in chemical literature as tridodecyl phosphite. The document details its chemical identity, molecular weight, and physical properties. The primary application of tridodecyl phosphite as a secondary antioxidant in the polymer industry is explored in-depth, including its mechanism of action in preventing oxidative degradation. While direct applications in drug development are not prominent, this guide discusses its role as a potential chemical intermediate and provides relevant toxicological data. Detailed experimental protocols for antioxidant activity assessment and analytical methods for purity determination are also presented to support further research and application development.

Chemical Identification and Properties

Tridocosyl phosphite is commonly referred to in scientific and commercial literature as tridodecyl phosphite or its synonym, trilauryl phosphite. This organophosphorus compound is a high-molecular-weight phosphite ester recognized for its stabilizing properties.

Identifier	Value	Citation
Chemical Name	Tridodecyl phosphite	[1]
Synonyms	Trilauryl phosphite, Phosphorous acid, tridodecyl ester	[1]
CAS Number	3076-63-9	[1]
Molecular Formula	C ₃₆ H ₇₅ O ₃ P	[2]
Molecular Weight	586.96 g/mol	[1]

Physical and Chemical Properties:

Property	Value	Citation
Appearance	Water-white to light yellow liquid	[3][4]
Boiling Point	>300°C	[3]
Solubility	Soluble in most organic solvents; limited in water	[3]
XLogP3	16.8	[2]
Topological Polar Surface Area	27.7 Å ²	[2]

Mechanism of Action as a Secondary Antioxidant

Tridodecyl phosphite functions as a secondary antioxidant, primarily in polymer systems, by scavenging hydroperoxides (ROOH).[2][5] These hydroperoxides are unstable compounds formed during thermal or UV-induced oxidation of materials.[3] By neutralizing these species, tridodecyl phosphite breaks the chain reaction of degradation, preventing discoloration and loss of mechanical properties in the polymer matrix.[2]

The general reaction mechanism is as follows:



This process converts the phosphite ester into a more stable phosphate ester. Unlike primary antioxidants that scavenge free radicals, secondary antioxidants like tridodecyl phosphite act on the peroxide byproducts of initial oxidation.[2] This synergistic action is particularly effective when used in combination with primary antioxidants, such as hindered phenols.[6]

Applications

Primary Application: Polymer Stabilization

The predominant use of tridodecyl phosphite is as a stabilizer and antioxidant in a variety of polymers.[4] Its high molecular weight contributes to low volatility and good hydrolytic stability, making it suitable for demanding processing conditions and humid environments.[3][5]

Key Polymer Systems:

- **Polyvinyl Chloride (PVC):** In PVC formulations, tridodecyl phosphite acts as a chelating agent and improves heat and weather resistance. It can passivate metal ions that promote dehydrochlorination, thereby enhancing the transparency and stability of PVC products.[7]
- **Polyolefins (PE, PP):** It is used to maintain the melt flow index (MFI) in polypropylene during processing, indicating good long-term stability.[5]
- **Other Polymers:** Tridodecyl phosphite also finds application in synthetic rubbers and other plastics to prevent degradation.[2]

Relevance to Pharmaceutical and Drug Development

While tridodecyl phosphite is not a common pharmaceutical ingredient, phosphorus compounds, including trialkyl phosphites, are recognized as important intermediates in the synthesis of active pharmaceutical ingredients (APIs).[8] They can serve as building blocks in reactions like the Arbuzov and Michaelis-Becker reactions to create phosphonate derivatives. [8] However, specific examples of tridodecyl phosphite being used in the synthesis of commercial drugs are not readily available in the public domain.

Given its lipophilic nature and antioxidant properties, there is theoretical potential for its use in non-aqueous drug formulations or as a stabilizer in drug delivery systems for hydrophobic

drugs. However, extensive toxicological and biocompatibility studies would be required to validate such applications.

Experimental Protocols

Protocol for Purity Analysis by Gas Chromatography-Mass Spectrometry (GC-MS)

This protocol is a general guideline for the analysis of phosphite esters and should be optimized for tridodecyl phosphite.

Objective: To determine the purity of tridodecyl phosphite and identify any related impurities.

Instrumentation:

- Gas Chromatograph with a Mass Spectrometer detector (GC-MS).
- Capillary Column: HP-5ms (30 m x 0.25 mm, 0.25 μ m film thickness) or equivalent.[9]

Reagents:

- High-purity solvent for dilution (e.g., hexane or acetone).
- Tridodecyl phosphite sample.

Procedure:

- Sample Preparation: Prepare a dilute solution of the tridodecyl phosphite sample in the chosen solvent (e.g., 1 mg/mL).
- GC Conditions:
 - Injector Temperature: 250°C.[10]
 - Oven Temperature Program: Start at 50°C, hold for 2 minutes, then ramp up to 320°C at a rate of 20°C/min, and hold for 5 minutes.[10]
 - Carrier Gas: Helium at a constant flow rate of 1.0 mL/min.[10]

- Injection Volume: 1 μ L with a split ratio of 40:1.[10]
- MS Conditions:
 - Ion Source: Electron Ionization (EI) at 70 eV.[10]
 - Source Temperature: 250°C.[10]
 - Transfer Line Temperature: 250°C.[10]
 - Scan Range: m/z 50-700.
- Data Analysis: Identify the peak corresponding to tridodecyl phosphite based on its retention time and mass spectrum. Calculate the purity by determining the peak area of tridodecyl phosphite as a percentage of the total peak area.

Protocol for Antioxidant Activity Assessment (DPPH Assay Adaptation)

This protocol is adapted for a lipophilic substance like tridodecyl phosphite.

Objective: To quantify the radical scavenging activity of tridodecyl phosphite.

Reagents:

- 2,2-diphenyl-1-picrylhydrazyl (DPPH) solution (0.1 mM in a suitable organic solvent like ethanol or methanol).
- Tridodecyl phosphite stock solution and serial dilutions in the same solvent.
- Positive control (e.g., ascorbic acid or BHT).

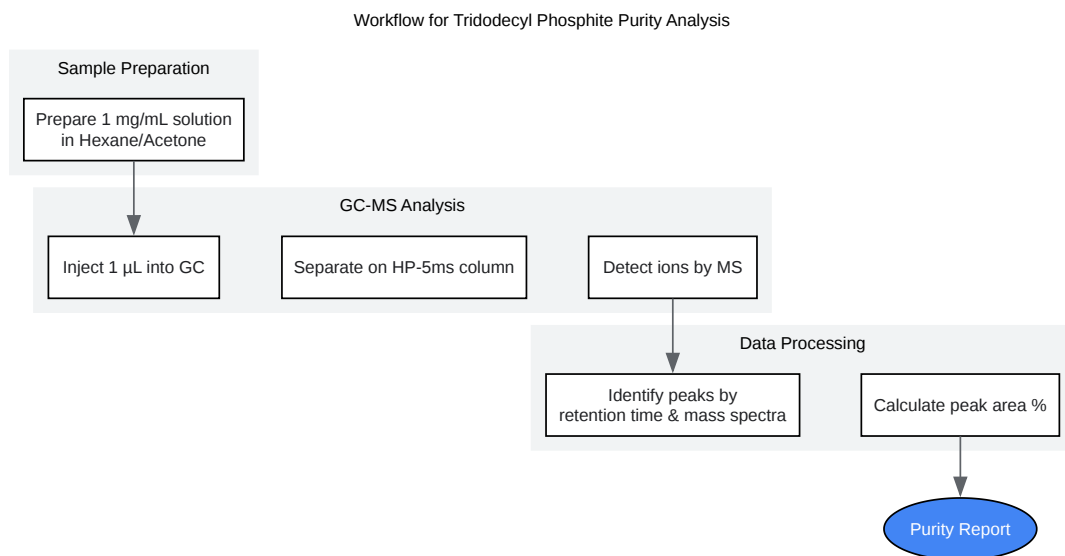
Procedure:

- Preparation of Solutions: Prepare a fresh 0.1 mM DPPH solution. Prepare a stock solution of tridodecyl phosphite and create a series of dilutions.

- **Reaction Setup:** In a 96-well plate or cuvettes, add a defined volume of each tridodecyl phosphite dilution. Add an equal volume of the DPPH working solution to each well/cuvette. Include a solvent-only blank and a positive control.
- **Incubation:** Incubate the reaction mixtures in the dark at room temperature for 30 minutes.
- **Absorbance Measurement:** Measure the absorbance of each reaction at 517 nm using a spectrophotometer.
- **Calculation:** Calculate the percentage of DPPH radical scavenging activity using the following formula: % Scavenging Activity = $[(\text{Abs_control} - \text{Abs_sample}) / \text{Abs_control}] \times 100$
Where Abs_control is the absorbance of the DPPH solution without the sample, and Abs_sample is the absorbance of the DPPH solution with the tridodecyl phosphite sample.
- **IC50 Determination:** Plot the % scavenging activity against the concentration of tridodecyl phosphite to determine the IC50 value (the concentration required to scavenge 50% of the DPPH radicals).

Visualizations

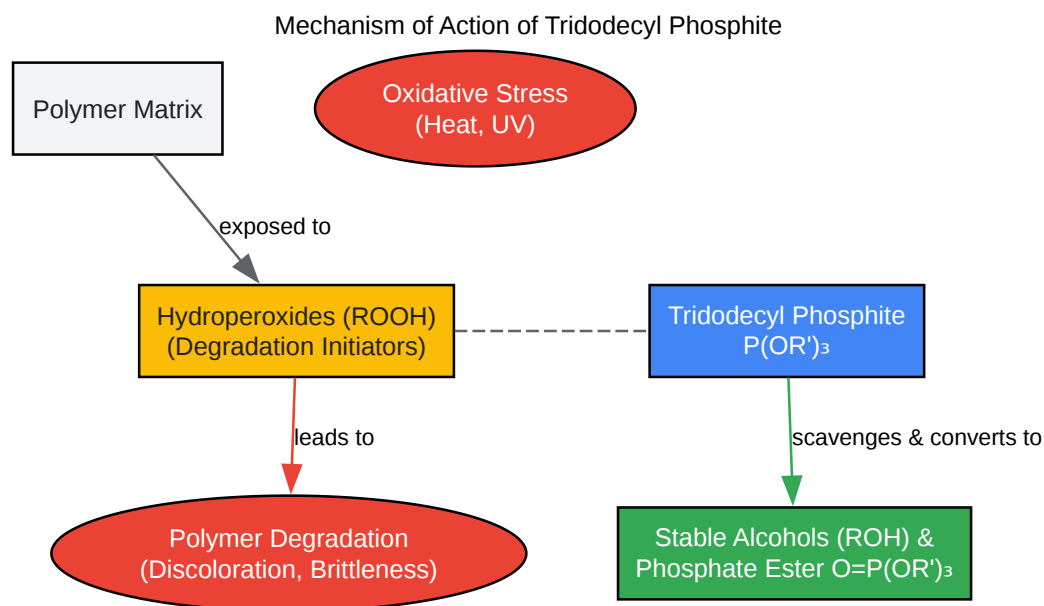
Logical Workflow for Purity Analysis



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Caption: Workflow for Purity Analysis of Tridodecyl Phosphite.

Signaling Pathway of Antioxidant Action



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Caption: Antioxidant Mechanism of Tridodecyl Phosphite.

Safety and Toxicology

Tridodecyl phosphite is reported to cause skin and eye irritation.[2] Appropriate personal protective equipment, including gloves and safety glasses, should be worn when handling this chemical. For detailed safety information, refer to the manufacturer's Safety Data Sheet (SDS).

Conclusion

Tridodecyl phosphite is a well-characterized industrial chemical with a primary, highly effective role as a secondary antioxidant in polymer stabilization. Its chemical properties, particularly its high molecular weight and lipophilicity, are key to its performance. While its direct application in drug development is not established, its function as a chemical intermediate and its antioxidant properties may warrant further investigation for specialized applications within the pharmaceutical sciences, contingent on thorough safety and biocompatibility assessments. The

experimental and analytical protocols provided in this guide offer a foundation for such research.

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